

In Vitro Safety and Toxicity Profile of Pyridoxine Dicaprylate: A Technical Guide

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Compound of Interest

Compound Name: *Pyridoxine dicaprylate*

Cat. No.: *B3417474*

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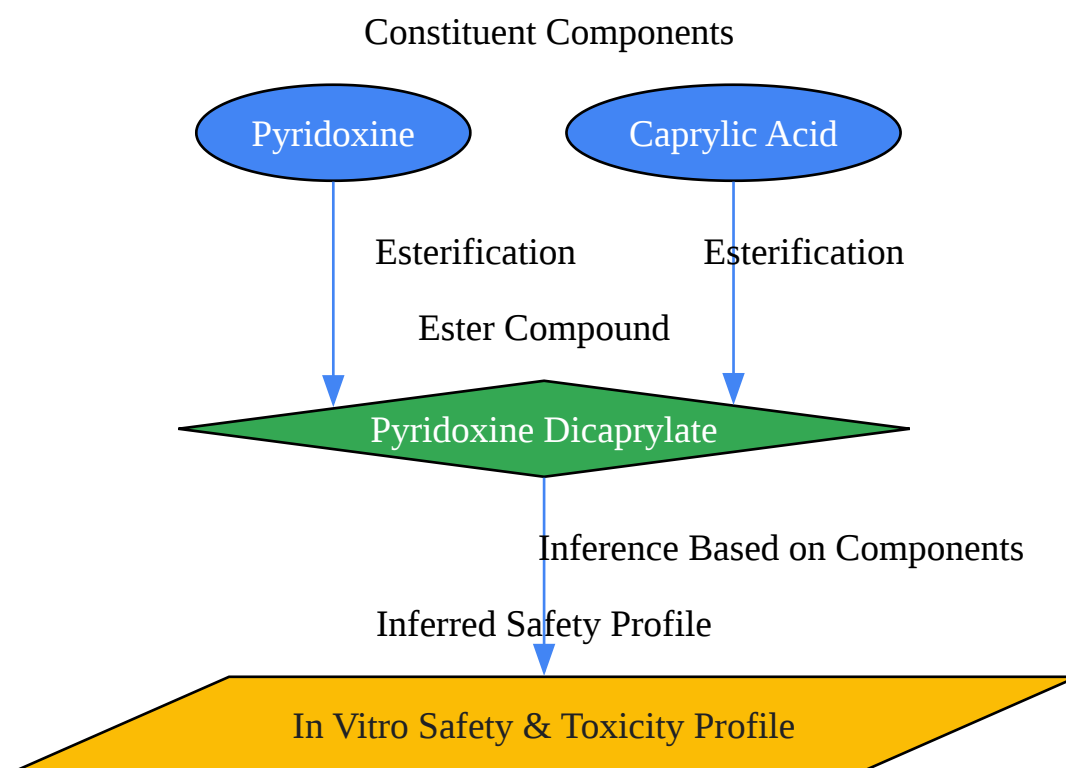
Executive Summary

Pyridoxine dicaprylate, an ester of pyridoxine (Vitamin B6) and caprylic acid, is a compound with potential applications in pharmaceuticals and cosmetics. Due to a lack of direct in vitro safety and toxicity data for this specific ester, this technical guide provides a comprehensive assessment based on the available scientific literature for its constituent components: pyridoxine and caprylic acid. This analysis covers key toxicological endpoints including cytotoxicity, genotoxicity, skin irritation, eye irritation, and skin sensitization. The compiled data suggests a generally low order of toxicity for both parent molecules at relevant concentrations, implying a favorable preliminary safety profile for **pyridoxine dicaprylate**. However, this guide underscores the necessity for direct in vitro testing of the ester to definitively establish its safety profile.

Introduction

Pyridoxine dicaprylate is synthesized from pyridoxine, a water-soluble vitamin essential for numerous metabolic pathways, and caprylic acid, a medium-chain fatty acid naturally found in sources like coconut oil. The esterification process modifies the physicochemical properties of pyridoxine, potentially enhancing its lipophilicity and altering its biological activity and safety profile. This guide systematically evaluates the in vitro safety of **pyridoxine dicaprylate** by examining the toxicological data of its precursors.

Logical Relationship of Component-Based Safety Assessment



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Caption: Inferred safety assessment workflow for **Pyridoxine Dicaprylate**.

Cytotoxicity Pyridoxine

In vitro studies on pyridoxine have shown varied cytotoxic effects depending on the cell line, concentration, and experimental conditions. Pharmacologic concentrations of pyridoxal (a form of vitamin B6) have been observed to reduce cell proliferation in human malignant melanoma cells, while pyridoxine itself showed growth-stimulatory effects at lower concentrations.[1] Another study indicated that pyridoxine can enhance tumor necrosis factor (TNF)-induced cytolysis of fibrosarcoma cells.[2]

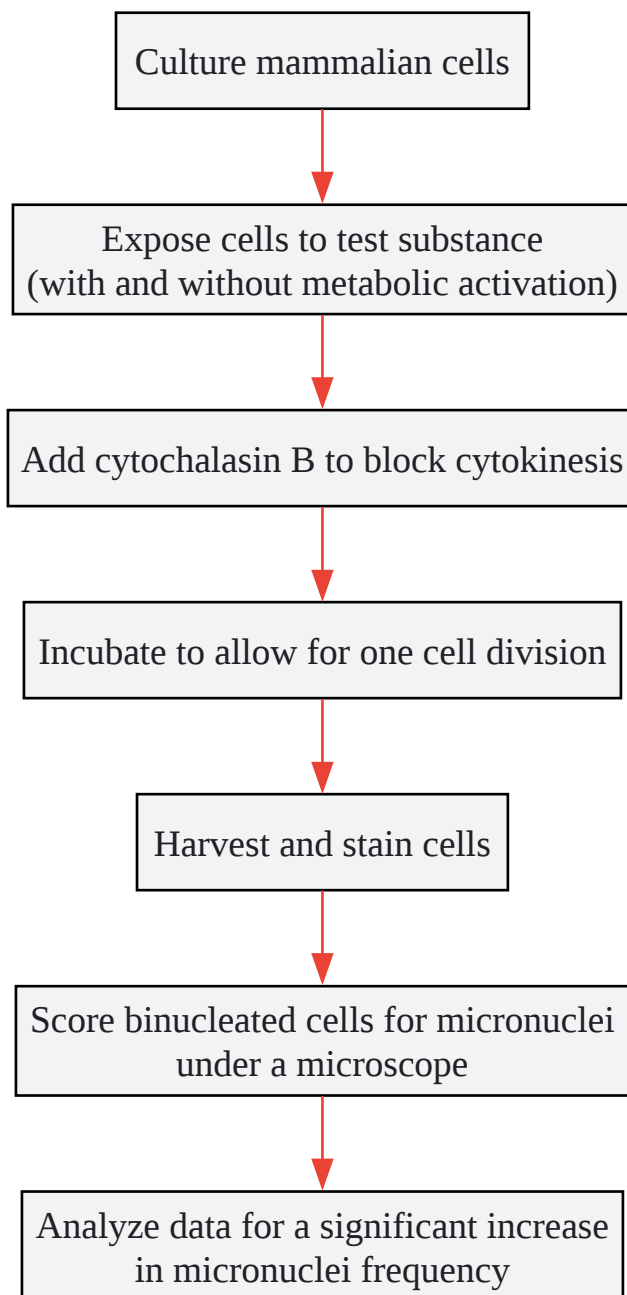
Caprylic Acid

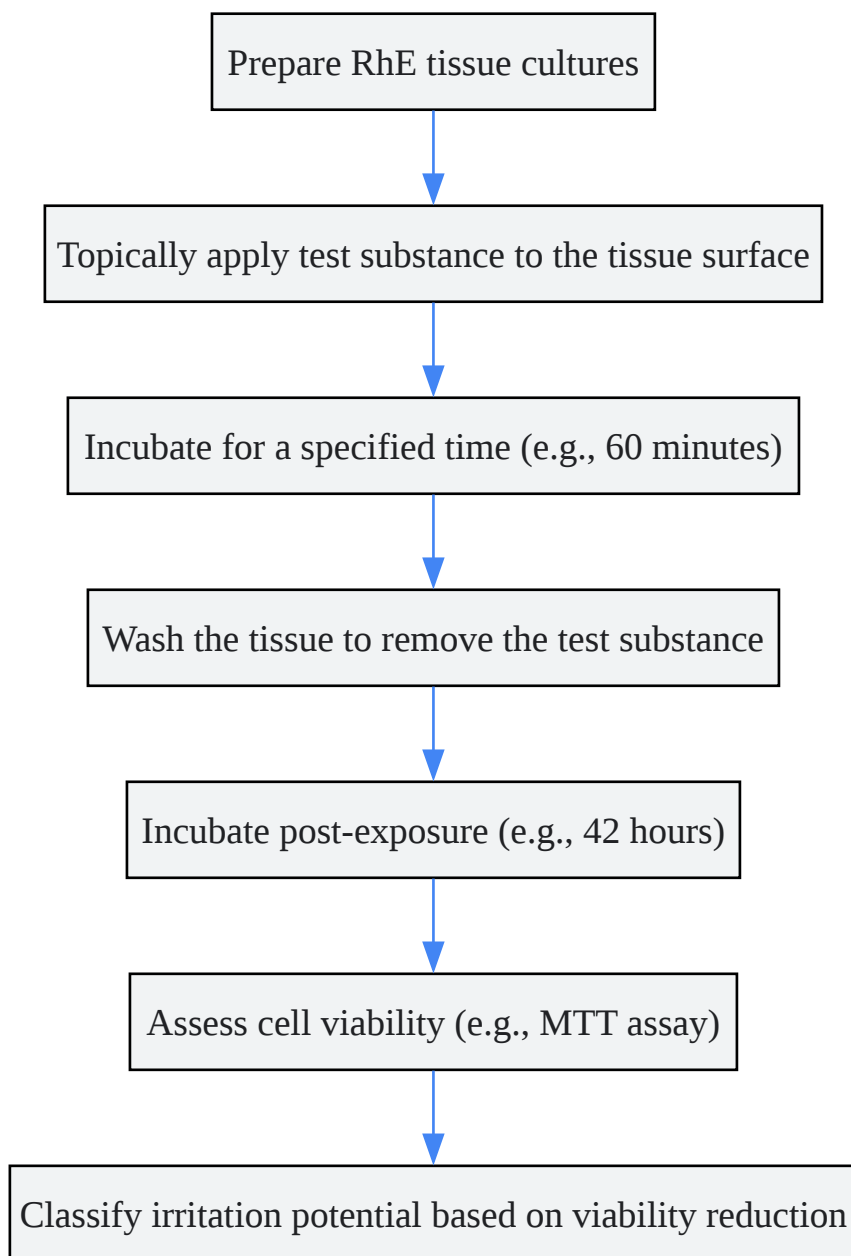
Caprylic acid has demonstrated concentration-dependent cytotoxicity in various cell lines. Studies have shown its ability to inhibit the growth of cancer cells, including colorectal, skin, and breast cancer cell lines, by down-regulating cell cycle regulatory genes and up-regulating genes involved in apoptosis.[3] It has also been shown to inhibit the growth of murine fibroblast cells at concentrations above 0.5%.[4]

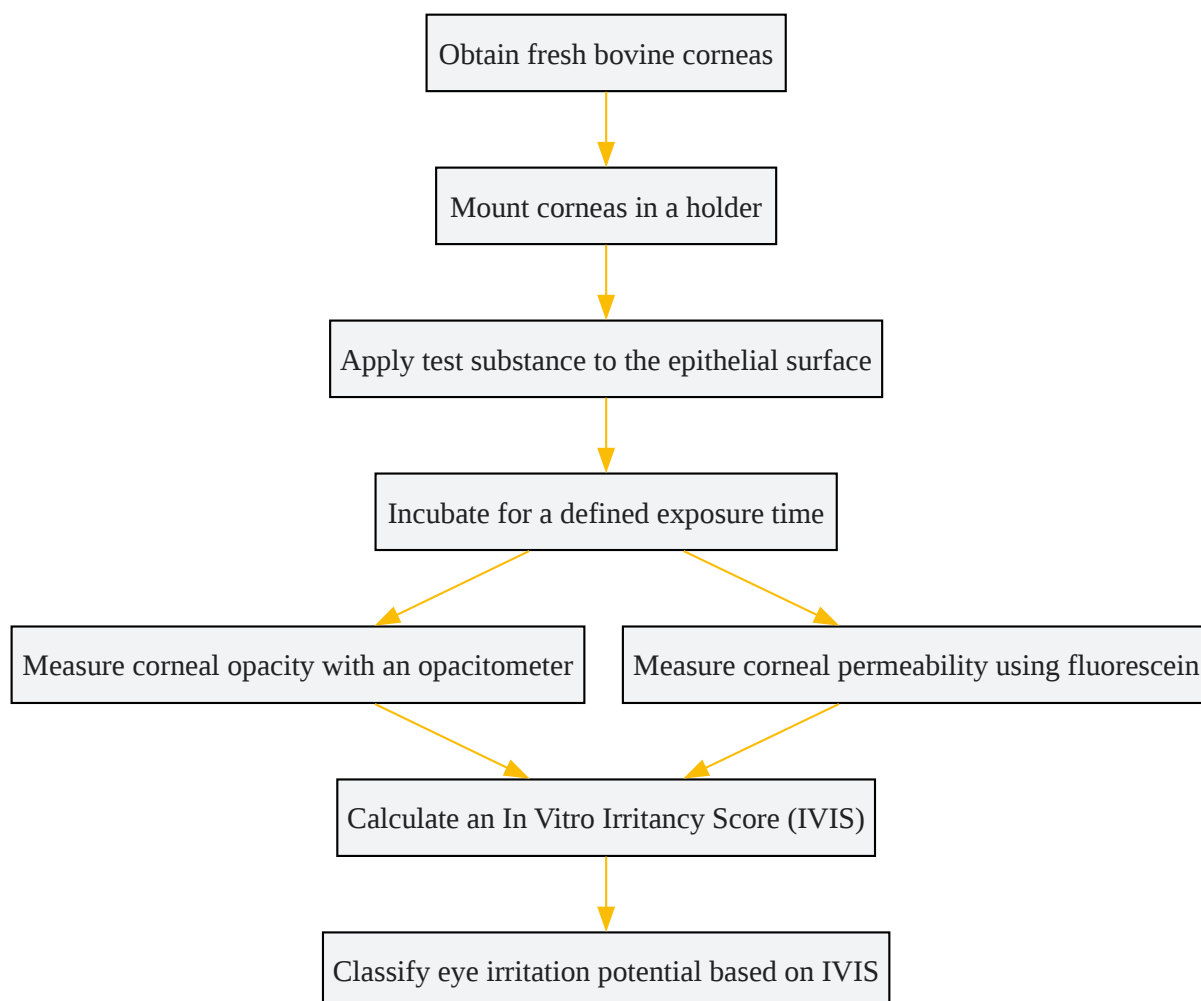
Component	Cell Line	Assay	Endpoint	Effective Concentration	Reference
Pyridoxal	M21-HPB (Melanoma)	Proliferation Assay	Growth Inhibition	0.25-0.5 mM	[1]
Pyridoxine	WEHI 164 (Fibrosarcoma)	Cytolysis Assay	Enhanced TNF Cytotoxicity	Not specified	[2]
Caprylic Acid	SW480 (Colon Adenocarcinoma)	MTT Assay	Cell Viability	450 µg/mL (higher viability than nano-encapsulated form)	[5]
Caprylic Acid	Murine Fibroblast	Growth Assay	Growth Inhibition	> 0.5% (w/v)	[4]
Caprylic Acid	HCT-116, A-431, MDA-MB-231	Cell Viability Assay	Growth Inhibition	Concentration-dependent (70-90% reduction)	[3]

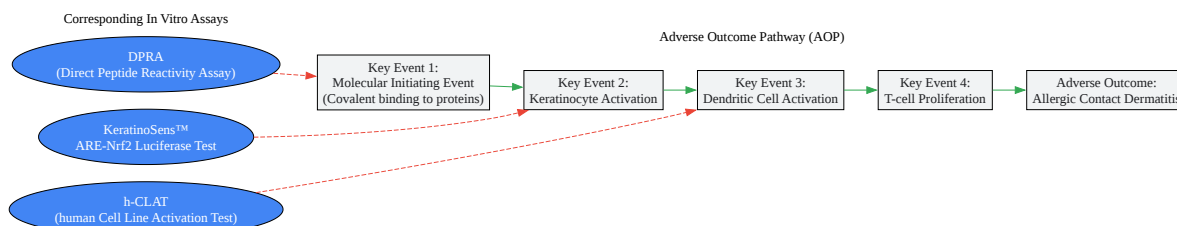
Experimental Protocol: MTT Cell Viability Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present.









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